

Crystal structure of 7-hydroxy-2,4-dimethoxy-9,10-dihydrophenanthrene

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Compound of Interest

Compound Name: 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene

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An In-depth Technical Guide on the Crystal Structure of 7-hydroxy-2,4-dimethoxy-9,10-dihydrophenanthrene

Abstract

This technical guide provides a comprehensive overview of the crystal structure of 7-hydroxy-2,4-dimethoxy-9,10-dihydrophenanthrene, a naturally occurring phenanthrene derivative isolated from *Arundina graminifolia*.^{[1][2]} The document is intended for researchers, scientists, and professionals in the field of drug development. It details the crystallographic data, experimental protocols for isolation and structure determination, and potential avenues for future research based on the known biological activities of related compounds.

Crystal Structure and Crystallographic Data

The crystal structure of 7-hydroxy-2,4-dimethoxy-9,10-dihydrophenanthrene (C₁₆H₁₆O₃) has been determined by single-crystal X-ray diffraction.^{[1][2]} The compound crystallizes in a monoclinic system with the space group P2₁/n.^{[1][3][4]} The crystallographic data and parameters of the structure refinement are summarized in the table below.^{[1][3][4]}

Parameter	Value
Chemical Formula	C ₁₆ H ₁₆ O ₃
Formula Weight	256.30 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n (No. 14)
a (Å)	8.548(3)
b (Å)	13.426(4)
c (Å)	11.369(3)
β (°)	103.0934
V (Å ³)	1270.7(7)
Z	4
Temperature (K)	296(2)
Rgt(F)	0.0421
wRref(F ²)	0.1243
CCDC No.	2065272

Experimental Protocols

Isolation and Purification of the Compound

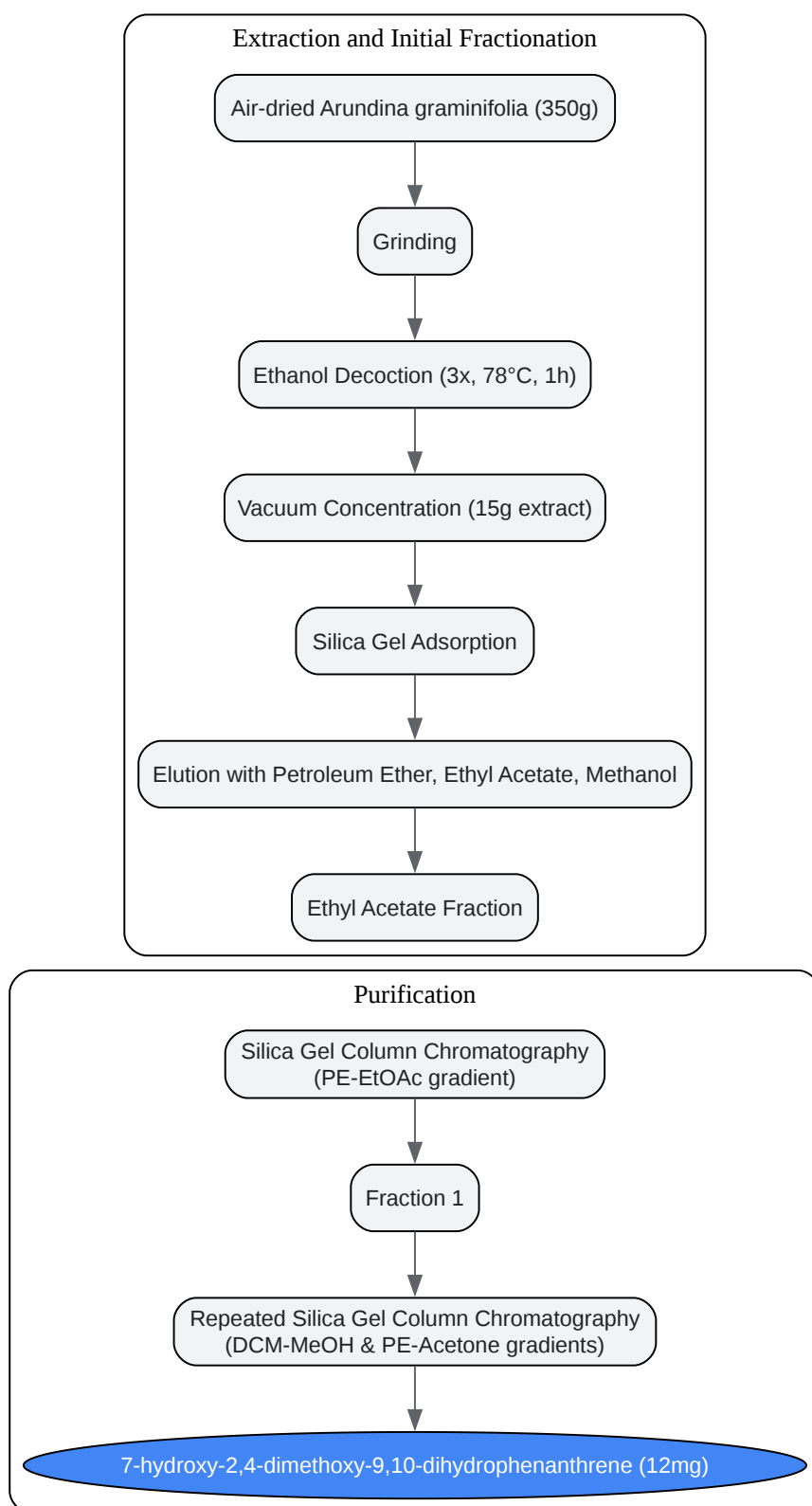
The title compound was isolated from the air-dried whole plant of *Arundina graminifolia*.^{[1][2]}

The detailed experimental workflow is as follows:

- Grinding and Extraction: 350.0 g of air-dried *Arundina graminifolia* was ground into a powder.^{[1][2]} The powder was then subjected to decoction with ethanol at 78°C three times, for 1 hour each time. The resulting solutions were combined.^{[1][2]}
- Concentration and Initial Fractionation: The combined ethanol solution was concentrated under vacuum to yield 15.0 g of a concentrated extract.^{[1][2]} This extract was mixed with

silica gel (1:1 mass ratio) and eluted with petroleum ether, ethyl acetate, and methanol sequentially.^{[1][2]}

- Column Chromatography of Ethyl Acetate Fraction: The ethyl acetate fraction was subjected to column chromatography on a silica gel column.^{[1][2]} Elution was performed with a petroleum ether-ethyl acetate gradient system (20:1, 10:1, 5:1, 1:1, v/v) to yield four fractions.^{[1][2]}
- Final Purification: The first fraction was repeatedly subjected to silica gel column chromatography using a dichloromethane-methanol and petroleum ether-acetone gradient system to yield 12 mg of the title compound as colorless block crystals.^{[1][2][4]}



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Fig. 1: Experimental workflow for the isolation of the title compound.

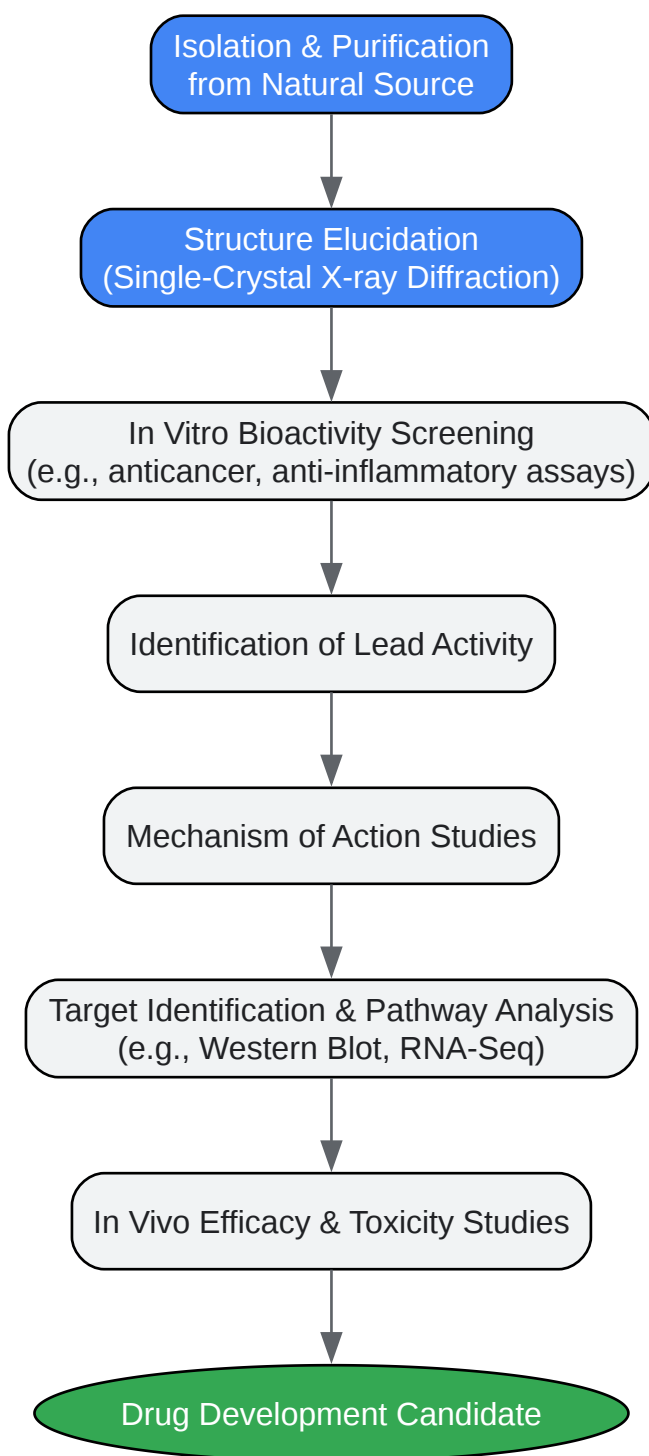
Single-Crystal X-ray Diffraction

The crystal structure was determined using single-crystal X-ray diffraction. A colorless block crystal was used for data collection on a Bruker APEX-II diffractometer with Mo K α radiation.[2] The structure was solved and refined using the SHELXL program.[2] Hydrogen atoms were added using geometric considerations, and the methyl group was idealized and refined as a rigid group allowed to rotate.[2]

Biological Context and Future Directions

While specific signaling pathways for 7-hydroxy-2,4-dimethoxy-9,10-dihydrophenanthrene have not been elucidated, the broader class of dihydrophenanthrenes from Orchidaceae species is known for a range of pharmacological activities, including anti-inflammatory, anti-tumor, anti-oxidation, and anti-bacterial effects.[3] *Arundina graminifolia* itself has been traditionally used for heat clearance, detoxification, and pain alleviation.[2]

Given the established biological relevance of related compounds, a logical progression for future research on 7-hydroxy-2,4-dimethoxy-9,10-dihydrophenanthrene is proposed. This involves leveraging the confirmed structure for targeted biological screening and subsequent mechanistic studies.



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